

Sibiricose A4: A Technical Guide on Source, Occurrence, and Analysis

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Compound of Interest

Compound Name: Sibiricose A4

Cat. No.: B15594290

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Abstract

Sibiricose A4 is a complex sucrose ester belonging to the oligosaccharide ester class of natural products. It is characterized by a sucrose core acylated with two sinapoyl groups. This document provides a comprehensive overview of **Sibiricose A4**, detailing its natural sources, physicochemical properties, and established experimental protocols for its isolation and quantification. Furthermore, it explores the potential biological activities of related compounds from its primary botanical source, offering insights into possible mechanisms of action for future research.

Introduction

Sibiricose A4 is a member of a series of structurally related sucrose esters, designated sibiricoses, first isolated from the roots of *Polygala sibirica*.^[1] These compounds are of interest to the scientific community due to the known neuroprotective and anti-inflammatory properties of extracts from the *Polygala* genus.^{[2][3][4]} This guide serves as a technical resource, consolidating the available data on **Sibiricose A4** to facilitate further investigation and potential therapeutic development.

Physicochemical Properties

Sibiricose A4 is chemically defined as [(2R,3S,4R,5R,6R)-4,5-dihydroxy-6-[(2S,3S,4R,5R)-4-hydroxy-3-[(E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoyl]oxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-2-(hydroxymethyl)oxan-3-yl] (E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoate.[5][6] Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₄ H ₄₂ O ₁₉	[5][6]
Molecular Weight	754.7 g/mol	[5][6]
CAS Number	241125-73-5	[5]
Appearance	White powder (typical for related compounds)	N/A
Solubility	Soluble in methanol, ethanol, DMSO, pyridine	N/A

Natural Source and Occurrence

The primary botanical sources of **Sibiricose A4** are the roots of *Polygala sibirica* L. and *Polygala tenuifolia* Willd., both belonging to the Polygalaceae family.[5][7] These plants are integral to traditional medicine, particularly in East Asia. The roots, known as 'Radix Polygalae' or 'Yuan Zhi', are rich in a variety of secondary metabolites, including other sibiricose analogs, xanthenes, and triterpenoid saponins.[7]

Quantitative Data

Specific quantitative data on the natural abundance of **Sibiricose A4** is limited in publicly available literature. However, analysis of related sucrose esters in a 30% ethanol extract of *Polygala tenuifolia* provides context for the potential concentration of these compounds. The proportions of Sibiricose A5 and A6 in this extract were found to be 11.06% and 8.89%, respectively, as determined by HPLC peak area ratios. This suggests that individual sibiricose esters can be present in significant quantities within certain extracts.

Compound	Plant Source	Extraction	Analytical Method	Proportion (% of extract fraction)
Sibiricose A5	Polygala tenuifolia	30% Ethanol	HPLC-DAD	11.06%
Sibiricose A6	Polygala tenuifolia	30% Ethanol	HPLC-DAD	8.89%

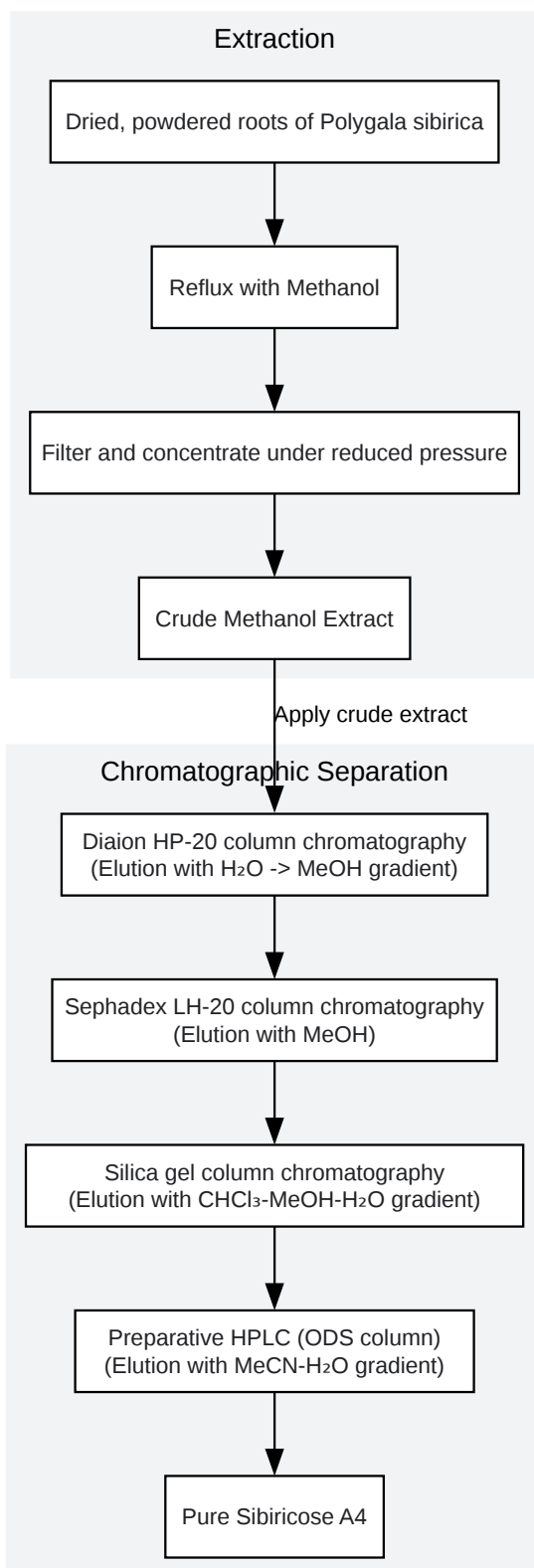
Experimental Protocols

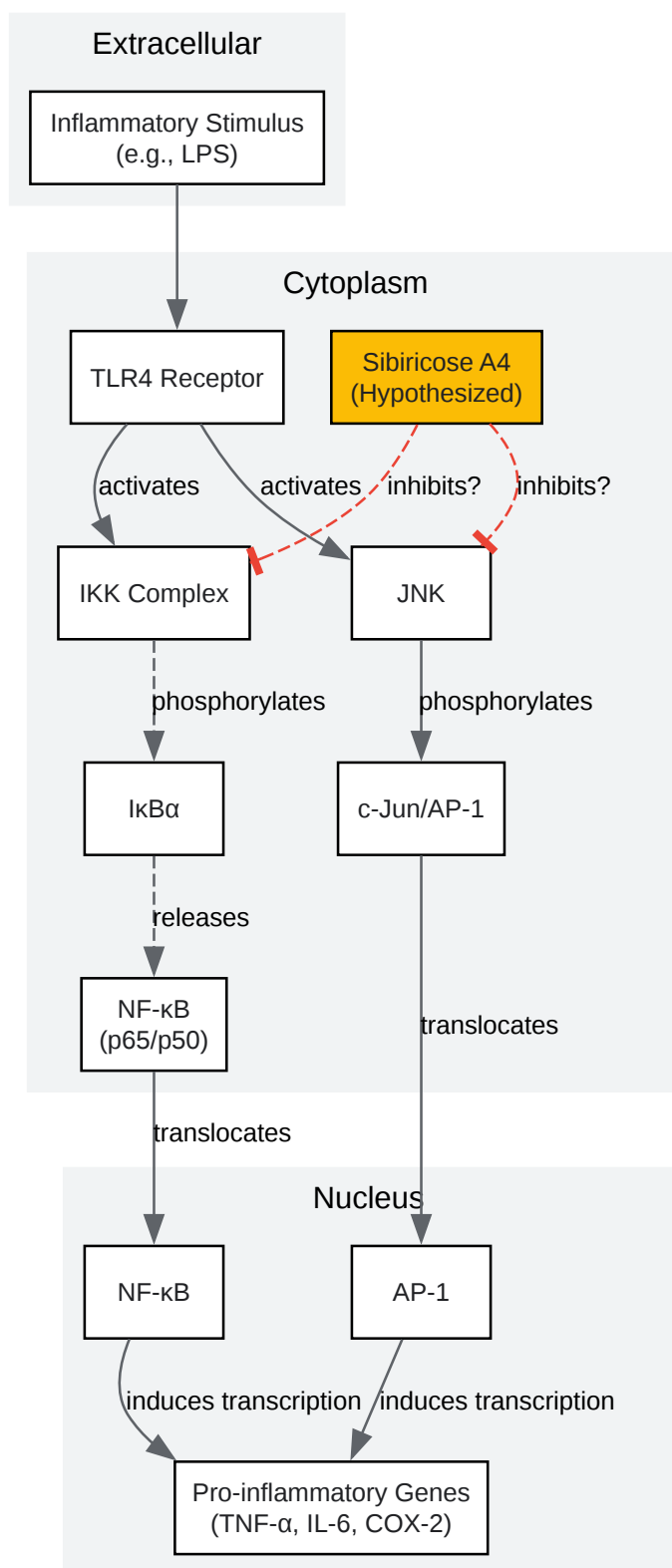
The following sections detail the methodologies for the isolation, purification, and quantification of **Sibiricose A4**, based on established protocols for related compounds from Polygala species.

Isolation and Purification of Sibiricose A4

This protocol is based on the methods described by Miyase et al. (1999) for the isolation of sibiricoses from the roots of Polygala sibirica.

Workflow for **Sibiricose A4** Isolation and Purification





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